

effect of temperature on the solubility and stability of cobalt (II) sulfate solutions

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Compound of Interest

Compound Name: Cobalt (II) sulfate hydrate

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Technical Support Center: Cobalt (II) Sulfate Solutions

This guide provides researchers, scientists, and drug development professionals with essential technical information regarding the effects of temperature on the solubility and stability of cobalt (II) sulfate solutions.

Frequently Asked Questions (FAQs)

Q1: How does temperature generally affect the solubility of cobalt (II) sulfate in water?

A1: The solubility of cobalt (II) sulfate in water increases with temperature. This means that at higher temperatures, a greater amount of cobalt (II) sulfate can be dissolved in the same volume of water to create a saturated solution. For example, the solubility is approximately 36.2 g/100 mL at 20°C and increases to 84 g/100 mL at 100°C.[1]

Q2: What are the different hydrate forms of cobalt (II) sulfate and how does temperature influence their stability?

A2: Cobalt (II) sulfate exists in several hydrate forms, with the most common being heptahydrate ($\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$) and hexahydrate ($\text{CoSO}_4 \cdot 6\text{H}_2\text{O}$). Temperature is the critical factor governing which hydrate is the stable crystalline form.[2]

- Cobalt (II) Sulfate Heptahydrate ($\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$): This red solid is the stable form at lower temperatures. It crystallizes from aqueous solutions at temperatures between 30°C and 40°C.[2]
- Cobalt (II) Sulfate Hexahydrate ($\text{CoSO}_4 \cdot 6\text{H}_2\text{O}$): This pinkish-red hydrate is the stable form at higher temperatures. The transition from heptahydrate to hexahydrate occurs at approximately 41.5°C.[3] At 100°C, the hexahydrate begins to convert to the monohydrate.[4]

Q3: My cobalt (II) sulfate solution changed from pink to a different color upon heating. What is happening?

A3: A pure aqueous solution of cobalt (II) sulfate should remain pink, as the color is due to the hexaaquacobalt(II) ion, $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$. [5] If a significant color change to purple or blue is observed upon heating, it is almost certainly due to the presence of chloride ions (Cl^-) in the solution. [6][7] The chloride ions replace the water molecules in the coordination sphere to form tetrahedral complexes like $[\text{CoCl}_4]^{2-}$, which are deep blue. This equilibrium is temperature-dependent, favoring the blue complex at higher temperatures.

Q4: How can I prepare a stable, saturated cobalt (II) sulfate solution at a specific temperature?

A4: To prepare a stable, saturated solution, you must consider the equilibrium between the dissolved salt and the stable solid hydrate at that temperature. Add an excess of cobalt (II) sulfate to deionized water in a sealed flask. [8] Heat the solution to the desired temperature and stir vigorously for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. [8] The presence of undissolved solid is necessary to confirm saturation. After equilibration, you can filter off the excess solid to obtain the saturated solution.

Data Presentation

Table 1: Solubility of Cobalt (II) Sulfate in Water at Various Temperatures

Temperature (°C)	Solubility (g CoSO ₄ / 100 g H ₂ O)	Stable Hydrate Form in Equilibrium
3	60.4 (as Heptahydrate)	CoSO ₄ ·7H ₂ O
20	36.2	CoSO ₄ ·7H ₂ O
25	38.3	CoSO ₄ ·7H ₂ O
40	~45	CoSO ₄ ·7H ₂ O / CoSO ₄ ·6H ₂ O (Transition)
60	~60	CoSO ₄ ·6H ₂ O
70	67 (as Heptahydrate)	CoSO ₄ ·6H ₂ O
80	~75	CoSO ₄ ·6H ₂ O
100	84	CoSO ₄ ·6H ₂ O / CoSO ₄ ·H ₂ O (Transition)

Note: Solubility data is compiled from multiple sources and may vary slightly. The stable hydrate listed is the form that would crystallize from a saturated solution at that temperature.^[1]
^[2]

Troubleshooting Guide

Issue	Probable Cause	Recommended Solution
Unexpected pink/red precipitate forms when a hot, concentrated solution is cooled.	The solution was saturated at a higher temperature, and upon cooling, the solubility decreased, causing the less soluble hydrate (typically $\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$) to crystallize out. This is expected behavior for creating a saturated solution at a lower temperature.	If a clear solution is desired at the lower temperature, dilute the solution with additional deionized water. If crystals are desired, allow the solution to cool slowly to promote the growth of larger, more uniform crystals.
Solution turns blue or purple upon heating.	Presence of chloride ion contamination. The equilibrium between the pink octahedral $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$ and the blue tetrahedral $[\text{CoCl}_4]^{2-}$ shifts towards the blue complex at higher temperatures. [6] [9]	To maintain the pink color, ensure all glassware is thoroughly rinsed with deionized water and use high-purity cobalt (II) sulfate and water. Avoid any sources of hydrochloric acid or chloride salts.
A fine, difficult-to-filter precipitate forms when preparing the solution.	This can occur if there is an excess of unreacted cobalt oxide or hydroxide used in the synthesis of the cobalt sulfate, or if the pH is too high, causing precipitation of cobalt (II) hydroxide. [10] Aqueous solutions of cobalt (II) sulfate are typically slightly acidic (pH ~4). [11]	Ensure the cobalt (II) sulfate is fully dissolved. If preparing from cobalt metal or oxide, use a slight excess of sulfuric acid and then neutralize carefully, or use an excess of the cobalt starting material and allow sufficient time for the reaction to complete before filtering. [10]
Inconsistent solubility measurements between experiments.	Failure to reach thermal and dissolution equilibrium. The dissolution process can be slow. [1] [8] Another cause could be temperature fluctuations in the water bath.	Allow the solution to stir at a constant, controlled temperature for at least 24 hours to ensure equilibrium is reached. [8] Use a calibrated

thermometer and a stable
temperature-controlled bath.

Key Experimental Protocols

Protocol 1: Determination of Cobalt (II) Sulfate Solubility Curve

This method is based on preparing saturated solutions at various temperatures and determining the concentration of the dissolved salt.

Materials:

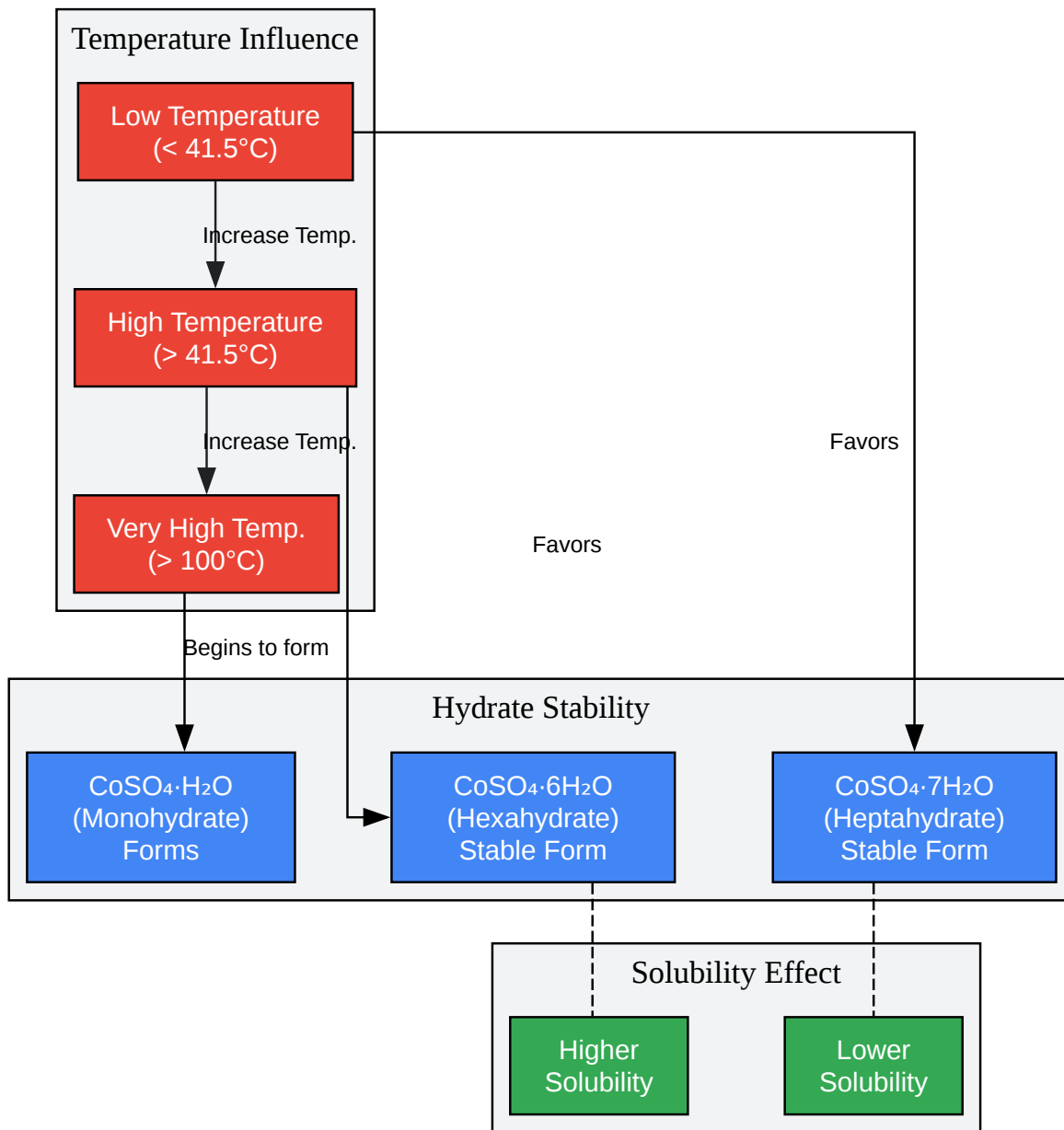
- Cobalt (II) sulfate heptahydrate ($\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$)
- Deionized water
- Temperature-controlled water bath or hot plate with magnetic stirrer
- Multiple sealed flasks (e.g., 250 mL Erlenmeyer flasks)
- Calibrated thermometer
- Analytical balance
- Filtration apparatus (e.g., Buchner funnel or syringe filters)
- Drying oven

Procedure:

- Preparation: Label several flasks for different target temperatures (e.g., 20°C, 40°C, 60°C, 80°C).
- Addition of Components: To each flask, add a precisely weighed amount of deionized water (e.g., 50.0 g). Add an excess of $\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$ to each flask. The presence of undissolved solid is crucial.

- **Equilibration:** Place the flasks in their respective temperature-controlled baths. Stir the solutions vigorously for 24-48 hours to ensure equilibrium is reached. Monitor and maintain the temperature throughout this period.
- **Sampling & Filtration:** Once equilibrated, stop stirring and allow the solid to settle. Quickly filter a known mass or volume of the supernatant (the clear liquid) while maintaining the temperature to prevent premature crystallization. A pre-heated or temperature-controlled filtration setup is ideal.
- **Quantification:**
 - Precisely weigh the filtered sample.
 - Gently evaporate the water from the filtered sample in a pre-weighed container using a drying oven set to $\sim 120^{\circ}\text{C}$ until a constant mass is achieved. The remaining mass corresponds to the anhydrous CoSO_4 .
- **Calculation:**
 - Calculate the mass of water in the filtered sample (Total sample mass - anhydrous CoSO_4 mass).
 - Express the solubility as grams of CoSO_4 per 100 g of water.
- **Data Plotting:** Plot the calculated solubility (y-axis) against temperature (x-axis) to generate the solubility curve.

Visualizations



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Caption: Relationship between temperature, hydrate stability, and solubility.



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Caption: Experimental workflow for preparing a saturated solution.

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